

# An In-depth Technical Guide to Psicofuranose: Chemical Structure, Properties, and Biological Significance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Psicofuranose*

Cat. No.: *B8254897*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Psicofuranose**, a furanose form of the rare sugar D-psicose (also known as D-allulose), is a ketohexose that has garnered significant interest in the scientific community. Its unique structural characteristics and potential biological activities make it a molecule of interest for various applications, from a low-calorie sweetener to a precursor for synthesizing biologically active compounds. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and biological relevance of **psicofuranose**, with a focus on data-driven insights and detailed experimental methodologies.

## Chemical Structure and Properties

**Psicofuranose** is a monosaccharide with the chemical formula  $C_6H_{12}O_6$  and a molecular weight of 180.16 g/mol <sup>[1][2]</sup> It exists as a five-membered furanose ring and can be found in different stereoisomeric forms, including  $\alpha$  and  $\beta$  anomers, as well as D and L configurations.

## Nomenclature and Stereochemistry

The systematic IUPAC names for the different isomers of **psicofuranose** are:

- $\beta$ -D-**psicofuranose**: (2R,3R,4S,5R)-2,5-bis(hydroxymethyl)oxolane-2,3,4-triol<sup>[1]</sup>

- **$\alpha$ -D-psicofuranose**: (2S,3R,4S,5R)-2,5-bis(hydroxymethyl)oxolane-2,3,4-triol
- **$\beta$ -L-psicofuranose**: (2S,3S,4R,5S)-2,5-bis(hydroxymethyl)oxolane-2,3,4-triol

The stereochemistry at the anomeric carbon (C2) distinguishes the  $\alpha$  and  $\beta$  anomers.

## Physicochemical Properties

Quantitative data on the physicochemical properties of **psicofuranose** are summarized in the table below. While experimentally determined values for the parent **psicofuranose** are limited, computed data from reliable sources and experimental data for closely related derivatives provide valuable insights.

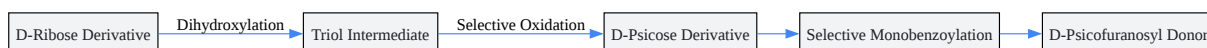
Property	$\beta$ -D-Psicofuranose (Computed)	$\alpha$ -D-Psicofuranose (Computed)	6-deoxy- $\alpha$ -L-psicofuranose (Experimental)	D-Psicose (Experimental)
Molecular Weight ( g/mol )	180.16[1]	180.16	164.16[3]	180.16[3]
Melting Point (°C)	Not available	Not available	76[3]	107.6[3]
Boiling Point (°C)	Not available	Not available	Not available	Not available
Specific Rotation ([ $\alpha$ ]D)	Not available	Not available	Not available	Not available
Solubility	Soluble in water. [4] Solubility in ethanol is generally lower than in water and decreases with increasing ethanol concentration.[5]	Soluble in water. [4] Solubility in ethanol is generally lower than in water and decreases with increasing ethanol concentration.[5]	Not available	Not available
XLogP3	-2.3[1]	-2.3	Not available	Not available

## Synthesis and Isolation

The limited natural abundance of **psicofuranose** necessitates its production through chemical or enzymatic synthesis.

### Chemical Synthesis of D-Psicofuranose Derivatives

The chemical synthesis of psicofuranosides often involves the use of a protected D-psicose derivative as a glycosyl donor. A general workflow for the synthesis of a D-psicofuranosyl donor from D-ribose is outlined below.



[Click to download full resolution via product page](#)

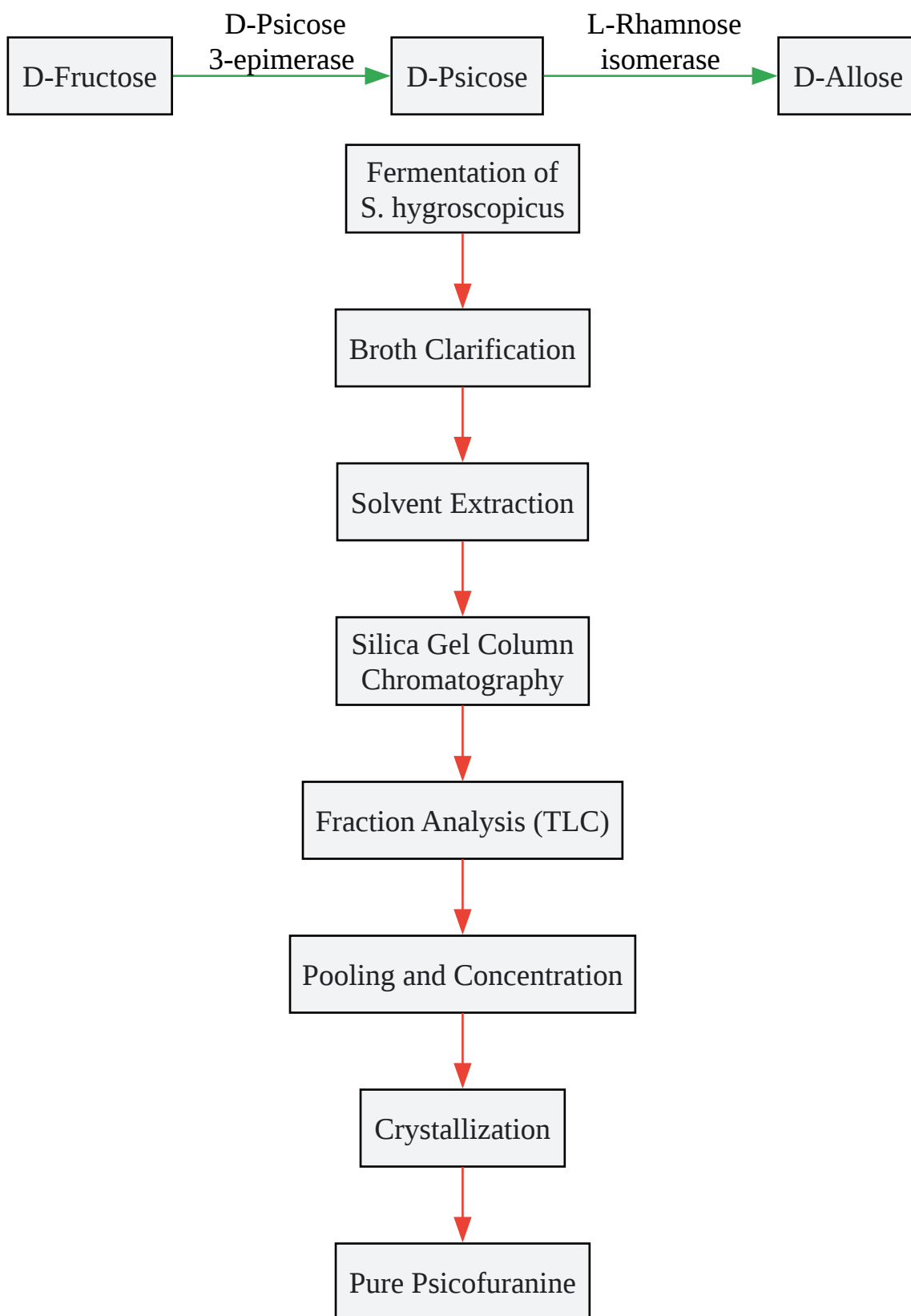
Synthesis of a D-psicofuranosyl donor.

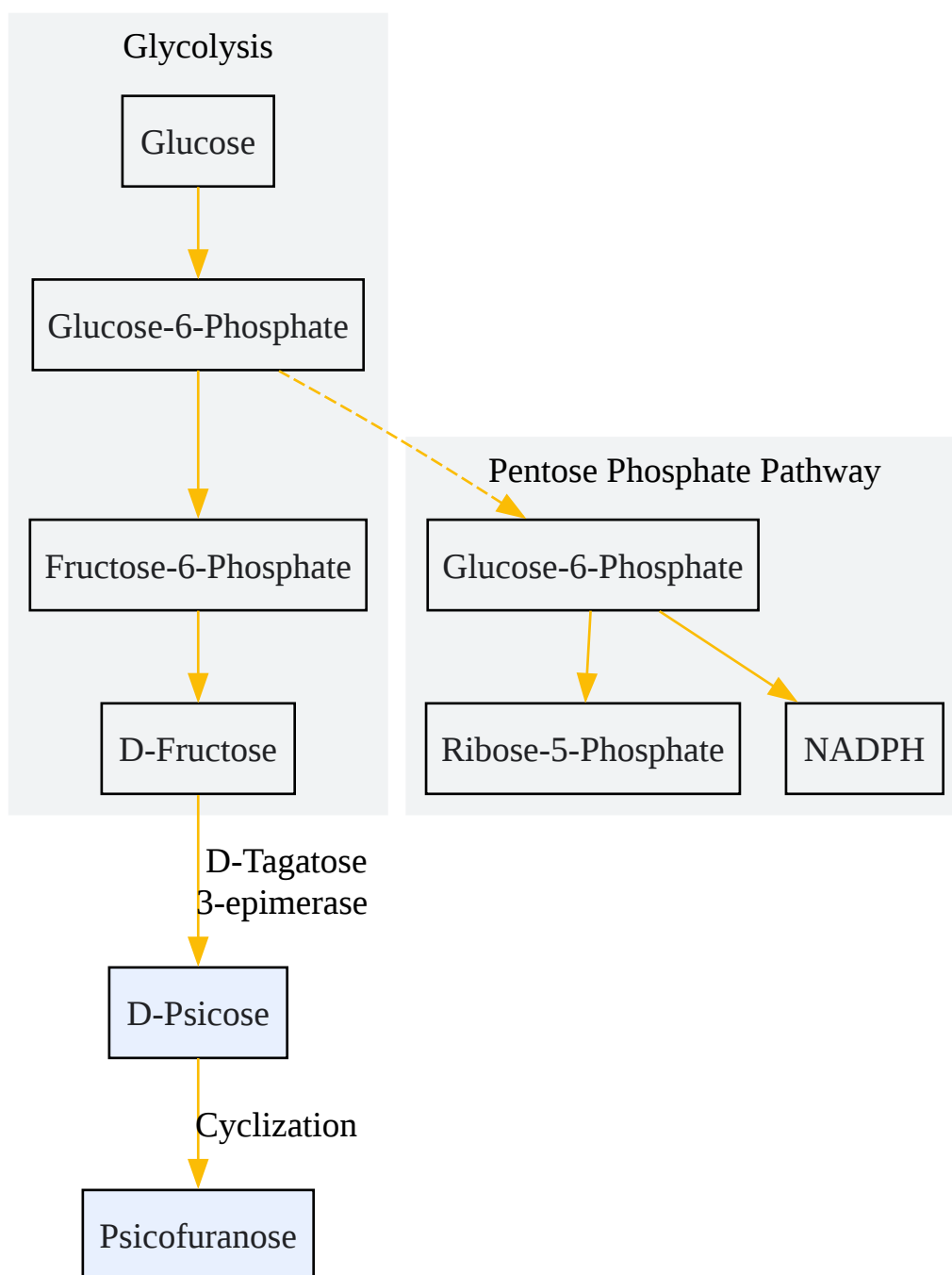
Experimental Protocol: General Procedure for N-Glycosidation using a D-Psicofuranosyl Donor<sup>[6]</sup>

- A solution of the pyrimidine base (0.300 mmol) and N,O-bis(trimethylsilyl)acetamide (0.600 mmol) in acetonitrile (1.0 mL) is heated at reflux for 1 hour.
- The reaction mixture is cooled to 0 °C.
- The D-psicofuranosyl donor (0.200 mmol) in dichloromethane (2.0 mL) and trimethylsilyl trifluoromethanesulfonate (TMSOTf; 0.200 mmol) are added.
- The reaction is stirred at room temperature for the specified time and then quenched with a saturated aqueous solution of sodium bicarbonate.
- The aqueous layer is extracted with chloroform.
- The combined organic layers are washed with water and brine, dried over magnesium sulfate, and evaporated.
- The residue is purified by flash column chromatography on silica gel.

## Enzymatic Synthesis of D-Psicose from D-Fructose

D-psicose, the precursor to **psicofuranose**, can be synthesized enzymatically from D-fructose using D-tagatose 3-epimerase. This process is highly efficient and can be performed using immobilized enzymes in a bioreactor system.[7] A further one-pot enzymatic process can convert D-fructose to D-allose via a D-psicose intermediate using D-psicose 3-epimerase and L-rhamnose isomerase.[8]





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. beta-D-psicofuranose | C<sub>6</sub>H<sub>12</sub>O<sub>6</sub> | CID 12306006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. D-psicofuranose | C<sub>6</sub>H<sub>12</sub>O<sub>6</sub> | CID 11378852 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Crystal structure of 6-deoxy- $\alpha$ -l-psicofuranose - PMC [pmc.ncbi.nlm.nih.gov]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. beaudry.chem.oregonstate.edu [beaudry.chem.oregonstate.edu]
- 6. Inhibition of beta-fructofuranosidases and alpha-glucosidases by synthetic thio-fructofuranoside - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. [PDF] Preparation of d-psicose from d-fructose by immobilized d-tagatose 3-epimerase | Semantic Scholar [semanticscholar.org]
- 8. Production of D-allose from D-fructose using immobilized L-rhamnose isomerase and D-psicose 3-epimerase - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Psicofuranose: Chemical Structure, Properties, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8254897#psicofuranose-chemical-structure-and-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)